

# Personal protective equipment for handling 4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide

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## Compound of Interest

Compound Name: 4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide

Cat. No.: B1337917

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## Essential Safety and Handling Guide for 4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide

This guide provides crucial safety and logistical information for the handling and disposal of **4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide**
- CAS Number: 3446-91-1[\[1\]](#)
- Molecular Formula: C9H12BrNO2S[\[1\]](#)
- Molecular Weight: 278.17 g/mol [\[1\]](#)

## Hazard Identification and Personal Protective Equipment

**4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide** is a hazardous substance that can cause significant health effects. It is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause skin and serious eye irritation.[\[2\]](#)

Summary of Personal Protective Equipment (PPE) Recommendations:

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves immediately if contaminated. For prolonged or high-exposure tasks, consider double-gloving. <a href="#">[3]</a>
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over goggles when there is a risk of splashing or when handling larger quantities. <a href="#">[3]</a>
Body Protection	Laboratory coat	A flame-resistant or 100% cotton lab coat should be worn and fully buttoned to provide a barrier against splashes and skin contact. <a href="#">[3]</a>
Respiratory Protection	Respirator (if necessary)	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. If engineering controls are insufficient, a NIOSH-approved respirator (e.g., N95 dust mask for solids) may be required. <a href="#">[3]</a>

## Experimental Protocol: Safe Handling Procedure

### 1. Preparation and Engineering Controls:

- Ensure a calibrated and operational chemical fume hood is available.
- Verify that an eyewash station and safety shower are readily accessible.[4]
- Prepare the workspace within the fume hood by lining it with absorbent, disposable bench paper.
- Assemble all necessary equipment and reagents before handling the chemical.

## 2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as detailed in the table above, ensuring a proper fit.

## 3. Handling the Compound:

- Conduct all manipulations of the solid compound, such as weighing and transferring, within the chemical fume hood to minimize inhalation exposure.[3]
- Use a spatula for transfers to avoid generating dust.[3]
- If creating a solution, add the solid to the solvent slowly to avoid splashing.

## 4. In Case of a Spill:

- For a small spill, absorb the material with an inert absorbent such as sand or vermiculite.[3]
- Sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[3]
- Clean the spill area with an appropriate solvent, followed by soap and water.[4]

## 5. Decontamination and Waste Disposal:

- Wipe down the work area within the fume hood with an appropriate solvent and then with soap and water.
- Dispose of all contaminated materials, including gloves, weigh boats, and paper towels, in a designated, sealed, and clearly labeled hazardous waste container for solid waste.[3]

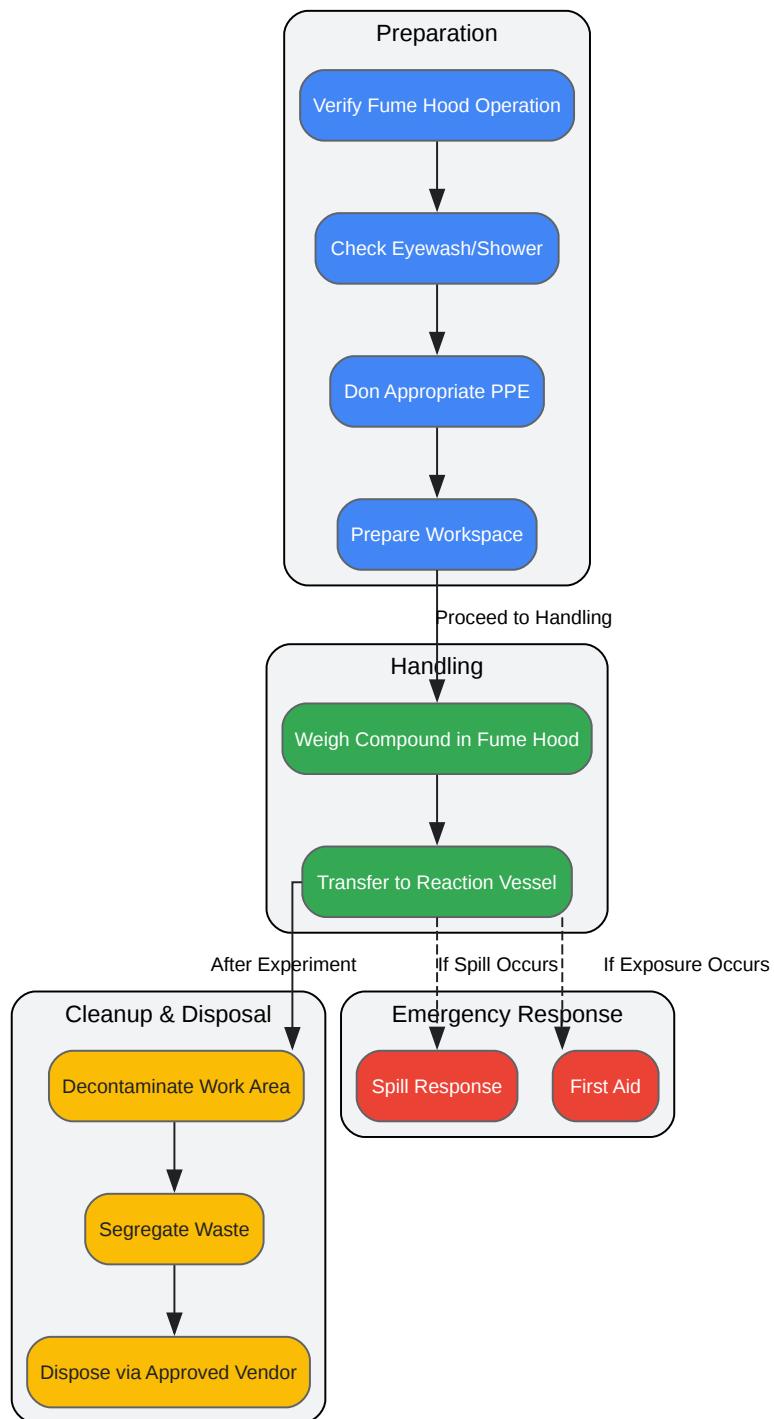
- Solutions containing **4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide** should be collected in a separate, labeled hazardous waste container for halogenated organic waste.[\[3\]](#)
- Dispose of all waste through an approved waste disposal plant, adhering to all local, regional, and national regulations.[\[4\]](#)

#### First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Workflow for Handling **4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide**

## Workflow for Safe Handling of 4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide

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Caption: Workflow for the safe handling of **4-(Bromomethyl)-N,N-dimethylbenzenesulfonamide**.

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